

GC-MS analysis of 3-Ethyl-2,5-dimethylhexane

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Compound of Interest

Compound Name: 3-Ethyl-2,5-dimethylhexane

CAS No.: 52897-04-8

Cat. No.: B12647771

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Introduction & Scope

The analysis of complex hydrocarbon mixtures—specifically branched alkanes like **3-Ethyl-2,5-dimethylhexane** (CAS: 52897-04-8)—is a critical workflow in petrochemical forensics, jet fuel surrogate modeling, and environmental volatile organic compound (VOC) profiling.^[1]

Unlike their straight-chain n-alkane counterparts, branched isomers exhibit complex elution behaviors and fragmentation patterns that often lead to co-elution and misidentification.^{[1][2]} This application note provides a validated protocol for the separation and mass spectral identification of **3-Ethyl-2,5-dimethylhexane**, emphasizing retention index (RI) verification and mechanistic fragmentation analysis.

Target Audience: Analytical Chemists, Petrochemical Engineers, and Environmental Forensic Scientists.^[1]

Physicochemical Profile

Understanding the molecule's physical properties is the first step in method configuration.^[1] **3-Ethyl-2,5-dimethylhexane** is a non-polar, volatile isomer.^[1]

Property	Value	Analytical Relevance
Formula		Parent Ion () at m/z 142
MW	142.28 g/mol	Requires scan range starting <40 amu
Boiling Point	~157–160 °C (Est.) ^[1]	Elutes between n-nonane and n-decane
Polarity	Non-polar	Compatible with 100% Dimethylpolysiloxane columns
Kovats RI	891 (Non-polar)	Critical Identification Metric ^[1]

Method Development Strategy

Column Selection: The Polarity Dilemma

For branched alkanes, "boiling point separation" is the primary mechanism.^[1]

- Recommendation: A 100% Dimethylpolysiloxane phase (e.g., DB-1, HP-1, Rtx-1) is the gold standard.^[1] It provides elution strictly based on volatility, allowing for direct comparison with established Kovats Retention Indices.^[1]
- Alternative: For complex fuel matrices containing aromatics, a 5% Phenyl-arylène phase (e.g., DB-5ms) provides slightly better resolution of the alkane/aromatic co-elutions but shifts the RI slightly.^[1]

Carrier Gas Dynamics

- Helium (He): Recommended for MS safety and library spectral matching consistency.^[1]
- Hydrogen (): Viable for rapid screening (high linear velocity) but risks in-source hydride formation which can alter the M⁺ abundance.^[1] This protocol uses Helium.^[1]

Experimental Protocol

Sample Preparation

- Solvent: n-Hexane or Carbon Disulfide (

).^[1] Note:

is preferred if analyzing early eluting peaks (

), but Hexane is safer for

analysis.^[1]

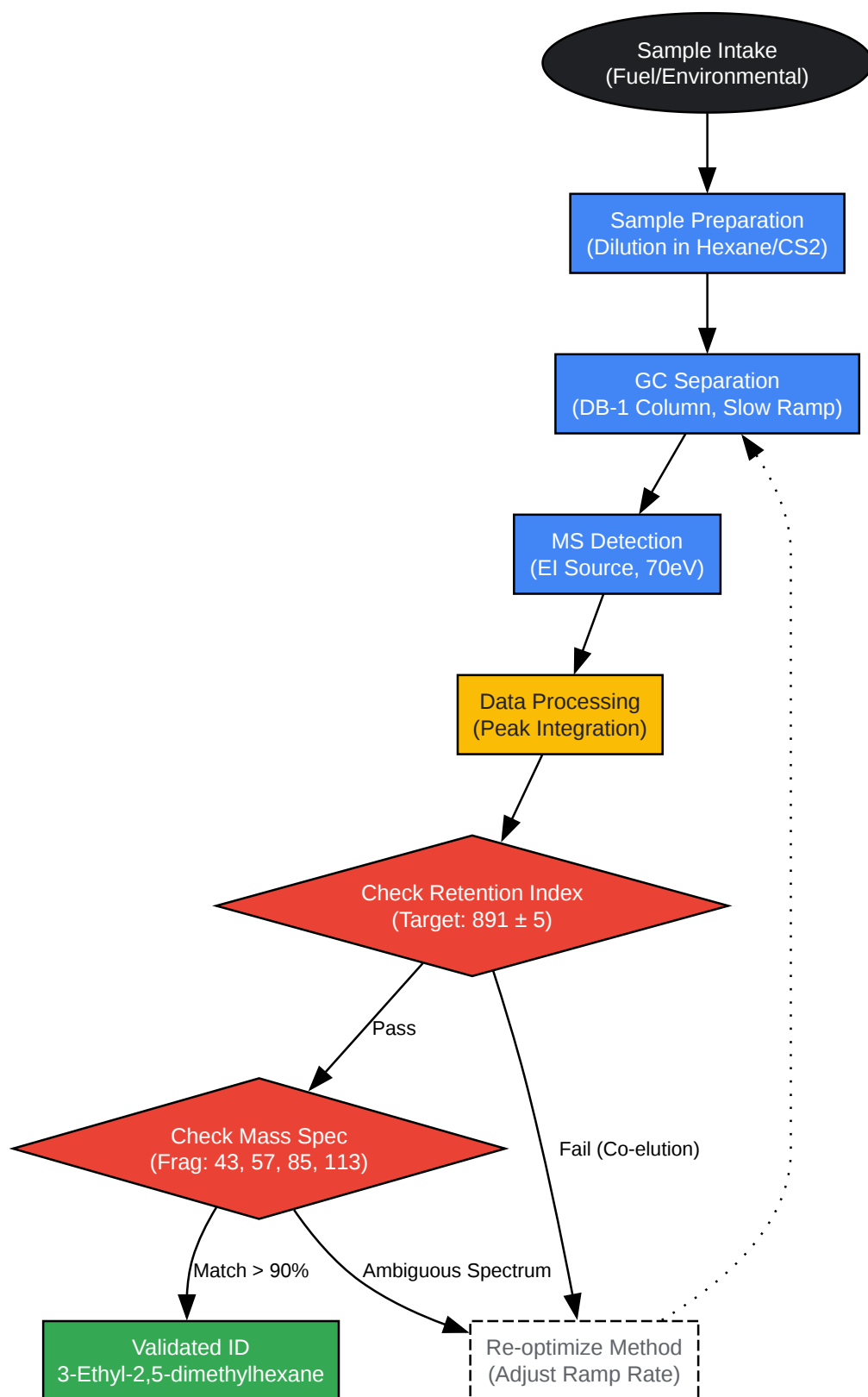
- Concentration: 10–50 ppm (trace analysis) to 1000 ppm (fuel profiling).^[1]
 - Internal Standard: Deuterated n-Decane (
-) or 1-Bromoheptane.^[1]

GC-MS Parameters

Parameter	Setting	Rationale
Inlet Temp	250 °C	Ensures rapid volatilization without thermal cracking.[1]
Injection Mode	Split (20:1 to 50:1)	Prevents column overload; sharpens peaks for isomers.[1]
Column	DB-1 (30m	Standard non-polar phase for RI matching.[1]
	0.25mm	
	0.25	
	m)	
Flow Rate	1.0 mL/min (Constant Flow)	Maintains stable retention times for RI calculation.[1]
Oven Program	40°C (1 min)	Slow ramp (5°C/min) is crucial to resolve the 3-ethyl isomer from other dimethyl-octane isomers.[1]
	5°C/min	
	200°C	
Transfer Line	280 °C	Prevents condensation of heavier matrix components.[1]
Ion Source	EI (70 eV), 230 °C	Standard ionization for NIST library comparison.[1]
Scan Range	m/z 35–200	Captures low mass fragments; upper limit covers .

Analytical Workflow Visualization

The following diagram illustrates the logical flow from sample intake to data validation, highlighting the critical "Decision Nodes" where quality control must be enforced.



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Figure 1: Analytical workflow emphasizing the dual-validation requirement of Retention Index (RI) and Spectral Matching.

Data Analysis & Interpretation

Retention Index (RI) Validation

The most reliable way to distinguish **3-Ethyl-2,5-dimethylhexane** from its isomers (e.g., 3,3,4-trimethylheptane) is the Kovats Retention Index.^[1]

- Target RI:891 on Squalane/DB-1 phases [1][2].

- Protocol: Inject a

n-alkane ladder standard under the exact same conditions. Calculate RI using the Van den Dool and Kratz equation.^[1]

- Note: If your calculated RI deviates by >5 units, check for cold spots in the injector or column degradation.^[1]

Mass Spectral Fragmentation Logic

The mass spectrum of **3-Ethyl-2,5-dimethylhexane** is dominated by fragmentation at the branching points.^[1] Understanding the "Why" behind the peaks ensures you are not just matching a library, but validating the chemistry.^[1]

Structure:

^[1]

- Molecular Ion (

):m/z 142.^[1] Usually low abundance (<5%) due to the stability of the secondary/tertiary carbocation fragments.^[1]

- Primary Cleavage (Loss of Ethyl): The ethyl group at C3 is a labile target.^[1]

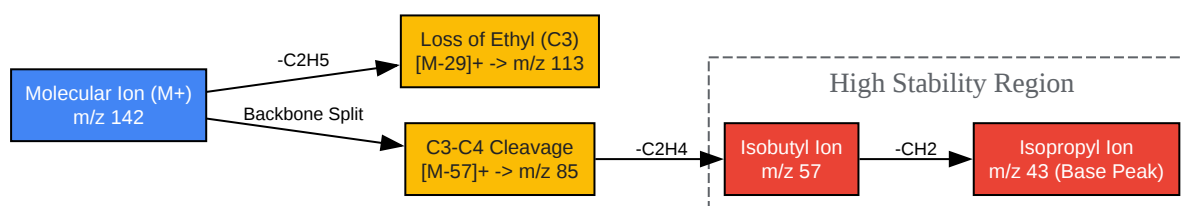
- (m/z 113).^[1] This is a diagnostic peak.^[1]

- Secondary Cleavage (C3-C4 Bond): Breaking the bond between the ethyl-substituted carbon and the methylene group.^[1]
 - Generates a fragment

m/z 85.
- Base Peak Formation: Subsequent rearrangements and losses of isopropyl groups typically yield high abundance ions at m/z 43 () and m/z 57 ().^[1]

Diagnostic Ratio Check: If m/z 113 is absent or m/z 85 is significantly altered relative to m/z 57, suspect co-elution with a straight-chain isomer.^[1]

Fragmentation Pathway Diagram



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Figure 2: Mechanistic fragmentation pathway.^[1] The presence of m/z 113 distinguishes this specific ethyl-branched isomer.^[1]

References

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